

# 3-Chloro-4-nitrobenzene-1-sulfonamide: Proper Disposal Procedures

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## Compound of Interest

Compound Name: 3-Chloro-4-nitrobenzene-1-sulfonamide

CAS No.: 93745-74-5

Cat. No.: B2879946

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CAS Number: 93745-74-5 Chemical Formula:

[1]

## Executive Summary & Operational Directive

Objective: To execute the safe, compliant, and environmentally responsible disposal of **3-Chloro-4-nitrobenzene-1-sulfonamide**.

Core Directive: This compound is a halogenated nitroaromatic. It poses specific risks regarding thermal stability and environmental persistence.[1][2] Under no circumstances should this material be disposed of down the drain or in general municipal waste.[1] The only acceptable end-of-life pathway is high-temperature incineration at a licensed facility equipped with scrubbers for acid gas generation (

).[1]

Immediate Action Required:

- Segregate immediately from strong bases and reducing agents.[1]
- Label as "Hazardous Waste - Toxic - Halogenated Organic".
- Contain in chemically resistant containers (HDPE or Glass).

## Chemical Identity & Hazard Profile

Understanding the physicochemical properties is the first step in risk mitigation. This compound combines a nitro group (thermal sensitivity), a chlorine atom (halogenated waste stream), and a sulfonamide group (weak acidity).[1]

Property	Data	Operational Implication
CAS Number	93745-74-5	Use this exact ID for waste manifests.[3]
Molecular Weight	236.63 g/mol	-
Physical State	Solid (typically yellow/crystalline)	Dust control measures required during transfer.
Solubility	Low in water; soluble in polar organics (DMSO, DMF)	Bioaccumulative potential; Do not release to waterways.
Acidity ( )	~10 (Sulfonamide proton)	Reacts with strong bases to form salts.[1]
Primary Hazards	Skin/Eye Irritant, Aquatic Toxicity, Potential Mutagen	Full PPE (Nitrile gloves, safety goggles, lab coat) is mandatory.[1]

## Critical Incompatibilities (The "Red Flags")

- Strong Bases (NaOH, KOH): The sulfonamide proton is acidic.[1] Reaction with bases forms salts which, while generally stable, alter the solubility profile and can complicate incineration.

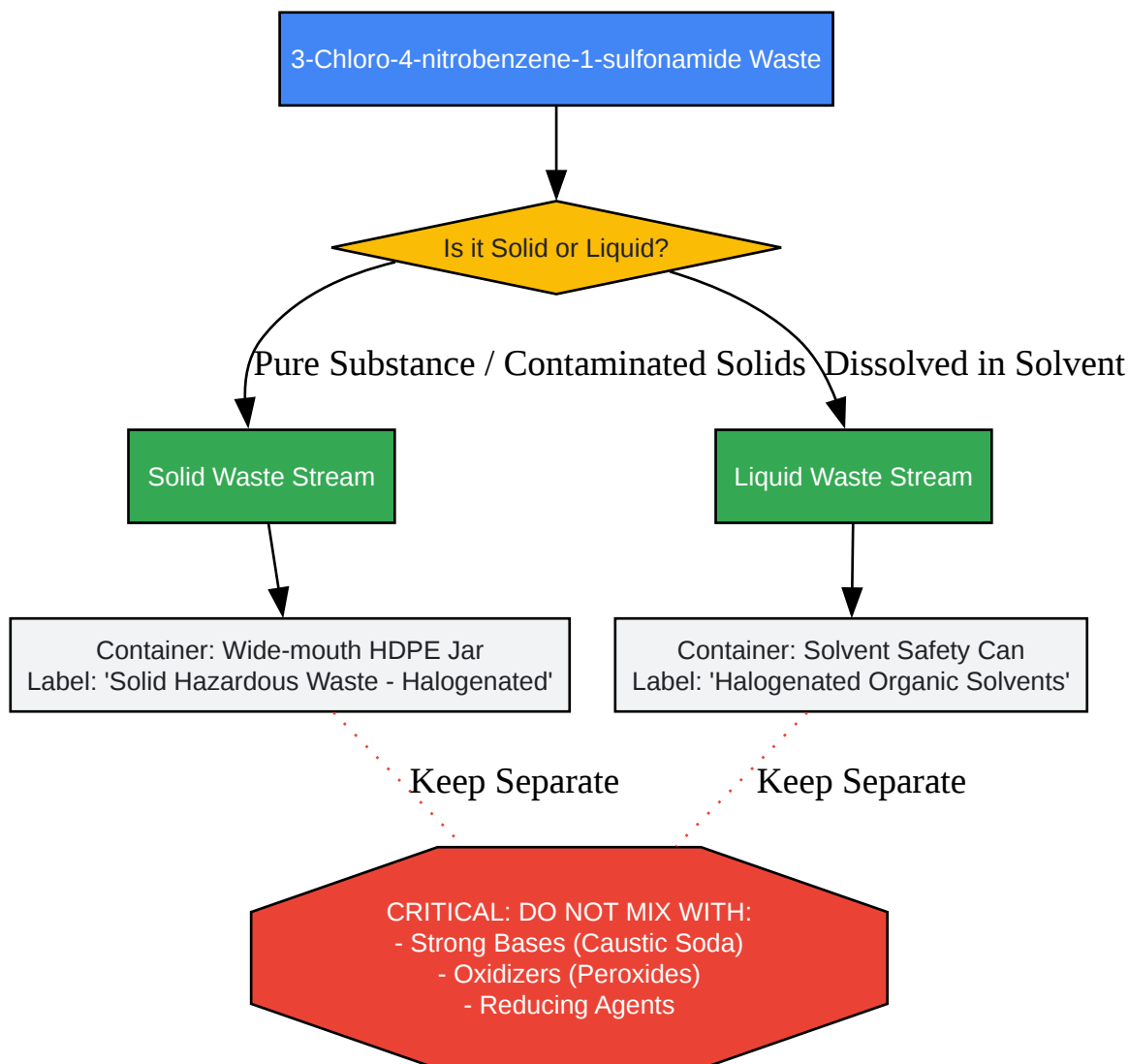
[1]

- Reducing Agents (Hydrides, Metals): Risk of reducing the nitro group, potentially generating heat or toxic aniline derivatives.[1]
- Oxidizers: Potential for uncontrolled exothermic reactions.

## Pre-Disposal Segregation & Storage

Proper segregation is the primary defense against unplanned chemical reactions in the waste stream.

### Segregation Logic Diagram



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Figure 1: Segregation logic ensuring chemical compatibility and safety.

## Step-by-Step Disposal Protocol

### Scenario A: Solid Waste (Pure Substance or Spill Debris)

- PPE Donning: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat.[1] If dust is present, use an N95 respirator or work inside a fume hood.[1]
- Container Selection: Use a dedicated wide-mouth jar made of HDPE (High-Density Polyethylene) or Glass. Avoid metal containers due to potential corrosion from hydrolysis products ( ).
- Transfer: Carefully transfer the solid into the container. Do not fill beyond 90% capacity.
- Labeling: Attach a hazardous waste tag immediately.
  - Constituents: "**3-Chloro-4-nitrobenzene-1-sulfonamide**" (95-100%).
  - Hazard Checkboxes: Toxic, Irritant.[1][4]
  - Waste Code (US RCRA): Label as "Hazardous Waste" (Non-listed, toxicity characteristic). [1]
  - Waste Code (EU EWC):07 05 13\* (Solid wastes containing hazardous substances).
- Storage: Store in a satellite accumulation area (SAA) away from bases and heat sources until pickup.

### Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquor)[2]

- Solvent Compatibility: Ensure the solvent carrier is compatible with the waste container (usually HDPE or fluorinated plastic).

- Classification: This must go into the Halogenated Solvent waste stream.
  - Why? The chlorine atom requires the incinerator to have specific scrubbing capabilities to neutralize hydrogen chloride gas evolved during combustion. Putting this in "Non-Halogenated" waste can damage standard incinerators or violate air emission permits.[\[1\]](#)
- pH Check: Ensure the solution is neutral or slightly acidic. If the solution is basic (pH > 9), neutralize carefully with dilute acid (e.g.,  
  
) before adding to the waste container to prevent heat generation or salt precipitation in the drum.[\[1\]](#)
- Labeling:
  - Constituents: List the solvent (e.g., "Dichloromethane 90%") and the solute ("**3-Chloro-4-nitrobenzene-1-sulfonamide** 10%").
  - Waste Code (EU EWC): 07 05 01\* (Aqueous washing liquids/mother liquors) or 07 05 04\* (Organic solvents).

## Professional Disposal Pathways & Regulatory Coding

Self-disposal (e.g., benchtop destruction) is not recommended for this compound due to the stability risks of the nitro group and the generation of toxic byproducts.[\[1\]](#) You must utilize a licensed hazardous waste contractor.[\[1\]](#)

## Waste Classification Codes

Region	Regulation	Code	Description
USA	RCRA	Not Listed	It is not a P- or U-listed waste. However, it must be managed as Hazardous Waste due to toxicity.[1][4] If ignitable solvents are present, use D001.[1][5]
EU/UK	EWC/LoW	07 05 13	Solid wastes containing hazardous substances.
EU/UK	EWC/LoW	07 05 04	Other organic solvents, washing liquids and mother liquors.[1]

## The Destruction Process (For Your Knowledge)

When you hand this waste to a contractor (e.g., Veolia, Clean Harbors, Triumvirate), it undergoes Rotary Kiln Incineration:

- Thermal Destruction: Waste is fired at >1000°C.
  - [1]
  - [1]
- Gas Scrubbing: The exhaust gas passes through a caustic scrubber (NaOH spray) to neutralize the
 

and

before release.

## Emergency Spill Response

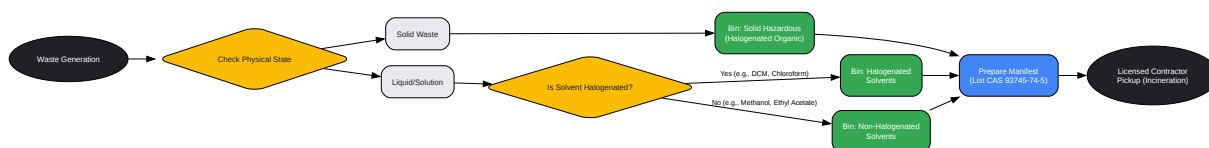
## Minor Spill (&lt; 10g):

- Isolate: Alert nearby personnel.
- Protect: Wear PPE.
- Contain: Cover with a dry absorbent (vermiculite or sand). Do not use sawdust (combustible) as the nitro group is an oxidizer source in potential fire conditions.
- Clean: Sweep up carefully to avoid dust generation. Place in the solid hazardous waste container.
- Decontaminate: Wipe the surface with water and detergent. Dispose of the wipes in the same hazardous waste bin.[1]

## Major Spill (&gt; 100g or Solution):

- Evacuate: Clear the lab.
- Ventilate: If volatile solvents are involved, increase ventilation.[1]
- Contact: Call your institution's EHS (Environmental Health & Safety) or emergency response team immediately.

## Operational Workflow Diagram



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Figure 2: Operational decision tree for waste stream classification.

## References

- US Environmental Protection Agency (EPA). (2024).[1] RCRA Waste Codes and Characteristic Wastes. Retrieved from [\[Link\]](#)
- European Commission. (2014).[1] Guidance on classification of waste according to EWC-Stat categories. Retrieved from [\[Link\]](#)

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## Sources

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- 2. ethz.ch [[ethz.ch](http://ethz.ch)]
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